

Application Notes: Enzymatic Synthesis of 1-Kestose using Fructosyltransferase

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Compound of Interest

Compound Name: 1-Kestose
CAS No.: 12505-31-6
Cat. No.: B7803635

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Introduction

1-Kestose is a trisaccharide and a type of fructooligosaccharide (FOS) with significant potential in the food and pharmaceutical industries as a prebiotic and low-calorie sweetener.[1][2] It is composed of a fructose molecule linked to the fructose moiety of sucrose. The enzymatic synthesis of **1-Kestose** is a highly specific and efficient method that primarily utilizes fructosyltransferases (FTases), enzymes that catalyze the transfer of a fructosyl group from a donor molecule, typically sucrose, to an acceptor molecule.[2][3] This process, known as transfructosylation, offers a significant advantage over chemical synthesis due to its high regioselectivity and milder reaction conditions. The primary reaction involves the conversion of sucrose into **1-Kestose** and glucose.

Fructosyltransferases can be sourced from various microorganisms, including fungi like *Aspergillus* species and bacteria such as *Lactobacillus* species.[4][5][6] The reaction conditions, including pH, temperature, and substrate concentration, play a crucial role in optimizing the yield of **1-Kestose** and minimizing the production of byproducts.[7][8]

Data Presentation

The following tables summarize quantitative data from various studies on the enzymatic synthesis of **1-Kestose**, providing a comparative overview of reaction conditions and outcomes.

Table 1: Optimal Reaction Conditions for **1-Kestose** Synthesis

Enzyme Source	Optimal pH	Optimal Temperature (°C)	Reference
Aspergillus phoenicis	8.0	60	[6]
Fructosyltransferase (general)	4.5	55	[7] [8]
Lactobacillus reuteri (InuΔ699His)	5.0-5.5	50	[5]
Aspergillus niger	5.0-6.0	50-60	[6]
Aspergillus fijiensis	5.0-5.5	55-60	[2]
Pineapple Residue Extract	6.5	40	[9]

Table 2: Substrate Concentration and Product Yields

Enzyme Source	Initial Sucrose Concentration (g/L)	1-Kestose (GF2) Yield/Composition	Other FOS (Nystose - GF3)	Glucose Yield/Composition	Reference
Fructosyltransferase (general)	500	~60% of total FOS (major product)	Minor product	Inhibition observed	[7] [8]
Lactobacillus reuteri (InuΔ699His)	90	5.1 g/L (95% of FOS)	5% of FOS	6.0 g/L	[5]
Aspergillus fijiensis	600 (60% w/v)	36.35%	21.68%	28.66%	[2]
Aspergillus phoenicis	750	~300 g/L	Small amount produced	-	[4] [6]

Table 3: Analytical Parameters for **1-Kestose** Quantification by HPLC-IR

Analyte	Linearity Range (mg/mL)	Limit of Detection (LOD) (mg/mL)	Limit of Quantification (LOQ) (mg/mL)	Reference
1-Kestose	4.3 - 22.0	0.7	1.4	[10] [11] [12]
Glucose	1.6 - 8.7	0.2	0.6	[10] [11] [12]
Sucrose	7.0 - 41.0	0.8	1.8	[10] [11] [12]

Experimental Protocols

This section provides a detailed methodology for the enzymatic synthesis of **1-Kestose**, followed by its quantification.

Protocol 1: Enzymatic Synthesis of **1-Kestose**

This protocol is a generalized procedure based on common parameters found in the literature. [2][7] Researchers should optimize these conditions for their specific enzyme.

1. Materials:

- Fructosyltransferase (e.g., from *Aspergillus* sp.)
- Sucrose
- Sodium acetate buffer (0.1 M, pH 5.5) or other appropriate buffer
- Deionized water
- pH meter
- Shaking water bath or incubator
- Reaction vessels (e.g., 50 mL Falcon tubes or glass flasks)
- Heating block or water bath for enzyme inactivation

2. Procedure:

Protocol 2: Quantification of **1-Kestose** by High-Performance Liquid Chromatography (HPLC)

This protocol outlines the analysis of the reaction products to determine the concentration of **1-Kestose**. [10][11][12]

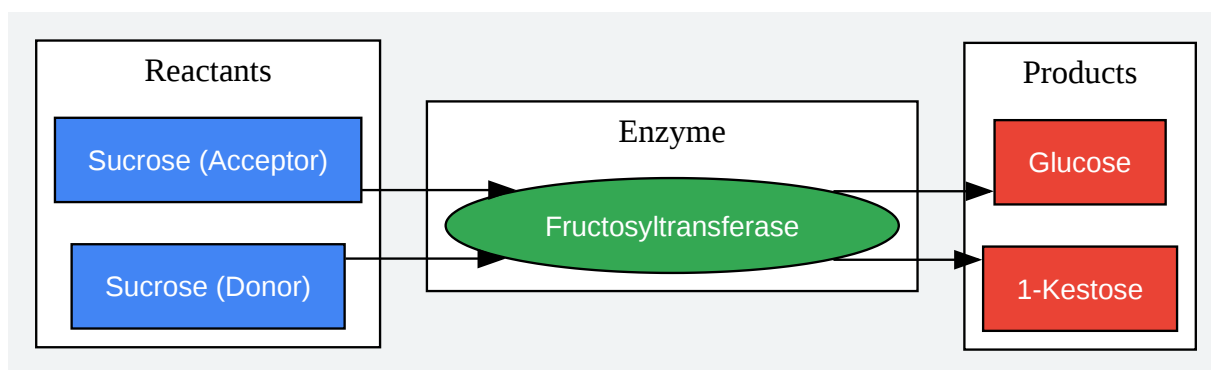
1. Materials and Equipment:

- HPLC system with a Refractive Index (RI) detector
- Carbohydrate analysis column (e.g., Aminex HPX-87C)
- Deionized water (HPLC grade)
- Syringe filters (0.45 µm)
- Autosampler vials
- **1-Kestose**, glucose, fructose, and sucrose standards

2. Procedure:

Visualizations

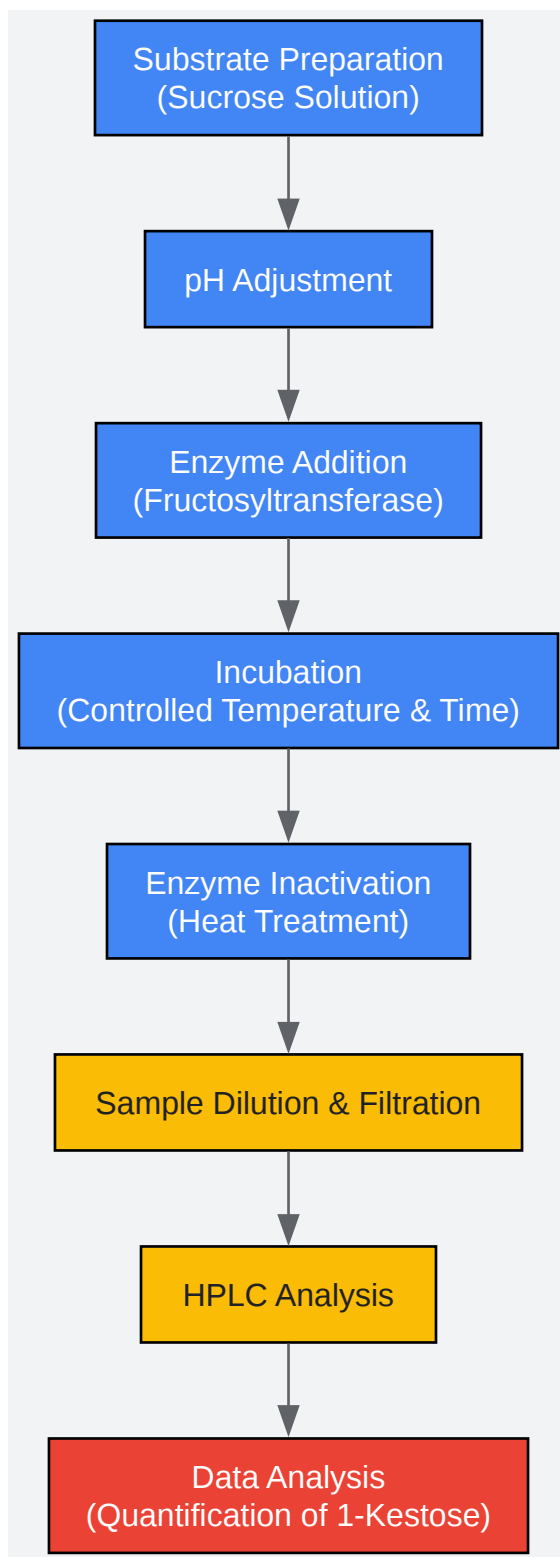
Enzymatic Reaction of **1-Kestose** Synthesis



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Caption: Enzymatic conversion of sucrose to **1-Kestose** and glucose by fructosyltransferase.

Experimental Workflow for **1-Kestose** Synthesis and Analysis



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Caption: A generalized workflow for the synthesis and analysis of **1-Kestose**.

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